

# An In-depth Technical Guide to Reveromycin C from Streptomyces sp.

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## Compound of Interest

Compound Name: Reveromycin C

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This technical guide provides a comprehensive overview of **Reveromycin C**, a polyketide natural product with significant therapeutic potential. We will delve into the producing organism, *Streptomyces* sp., its cultivation for **Reveromycin C** production, the compound's biosynthesis, mechanism of action, and its diverse biological activities. This guide also includes detailed experimental methodologies and quantitative data to support further research and development.

## The Producing Organism: Streptomyces sp. SN-593

**Reveromycin C** is produced by the soil-dwelling actinomycete, *Streptomyces* sp. strain SN-593.[1][2] This strain has also been classified as *Actinacidiphila reveromycinica* SN-593.[3] *Streptomyces* are Gram-positive, filamentous bacteria renowned for their ability to produce a wide array of secondary metabolites with diverse biological activities, including many clinically important antibiotics.[2]

## Cultivation of Streptomyces sp. SN-593 for Reveromycin Production

Successful production of **Reveromycin C** relies on optimized fermentation conditions. Submerged batch fermentation is a common technique for cultivating *Streptomyces* species to enhance the yield of bioactive compounds.[2]

## Experimental Protocol: Inoculum Preparation and Fermentation

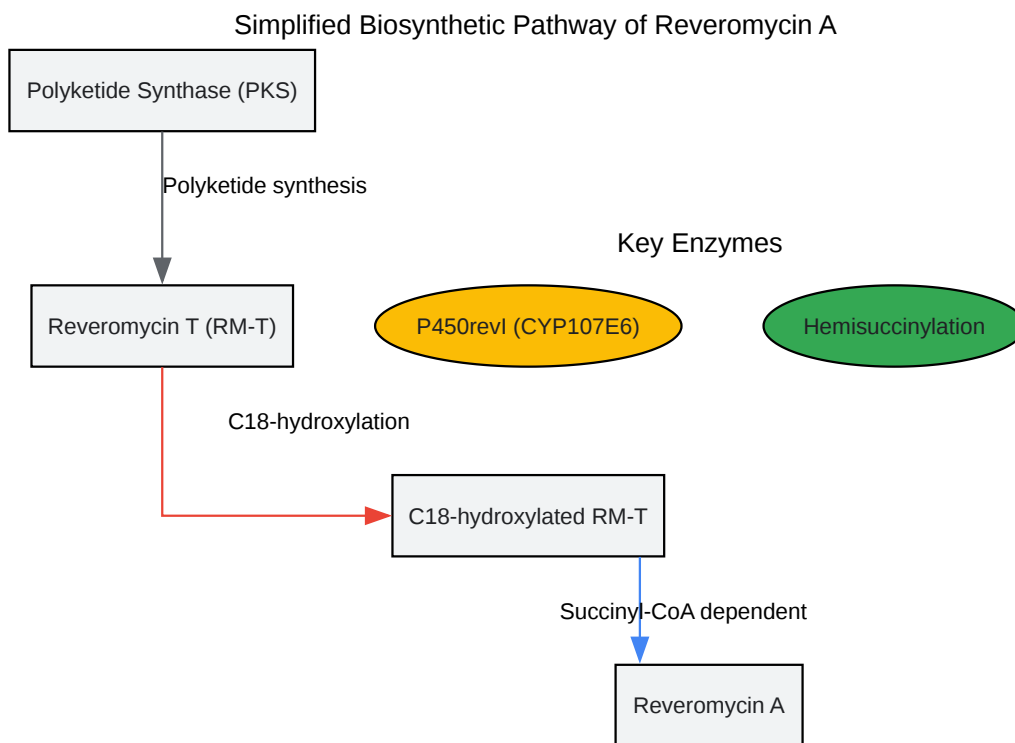
A detailed protocol for the cultivation of a related *Streptomyces* strain, *S. yanglinensis* 3-10, for reveromycin production provides a solid foundation for cultivating *Streptomyces* sp. SN-593.[\[2\]](#)

- Spore Suspension Preparation:
  - Cultivate *Streptomyces* sp. SN-593 on a suitable agar medium, such as ISP-2 medium, at  $28 \pm 2^{\circ}\text{C}$  for 7 days to allow for sporulation.[\[2\]](#)
  - Harvest spores by scraping and suspending them in a 20% glycerol solution.[\[2\]](#)
  - Store the spore suspension as glycerol stock at  $-80^{\circ}\text{C}$  for long-term preservation.[\[2\]](#)
- Inoculum Preparation:
  - Prepare a seed culture by inoculating a 250 mL flask containing 100 mL of ISP-2 medium (4 g/L yeast extract, 4 g/L D-glucose, 10 g/L malt extract, pH 7.0) with the spore suspension (e.g., 5 mL of  $1 \times 10^8$  spores/mL).[\[2\]](#)
  - Incubate the seed culture on a rotary shaker at  $28^{\circ}\text{C}$  and 150 rpm for 24 hours.[\[2\]](#)
- Production Fermentation:
  - Inoculate a production medium with the seed culture. An optimized production medium for a related strain consists of: 3% soluble starch, 0.75% peptone, 0.025% yeast extract, 1% soybean meal, 0.5 g/L  $\text{K}_2\text{HPO}_4 \cdot 3\text{H}_2\text{O}$ , 0.7 g/L  $\text{KH}_2\text{PO}_4$ , 0.4 g/L  $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$ , 0.02 g/L  $\text{MnSO}_4 \cdot \text{H}_2\text{O}$ , and 0.01 g/L  $\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$ .[\[2\]](#)
  - Conduct fermentation in a fermenter with optimized parameters. For *S. yanglinensis*, optimal conditions were found to be a pH of 6.5, an aeration rate of 0.75 vvm, and an agitation rate of 200 rpm for up to 72 hours.[\[4\]](#) The optimal carbon source for this strain was determined to be starch or glucose.[\[4\]](#)

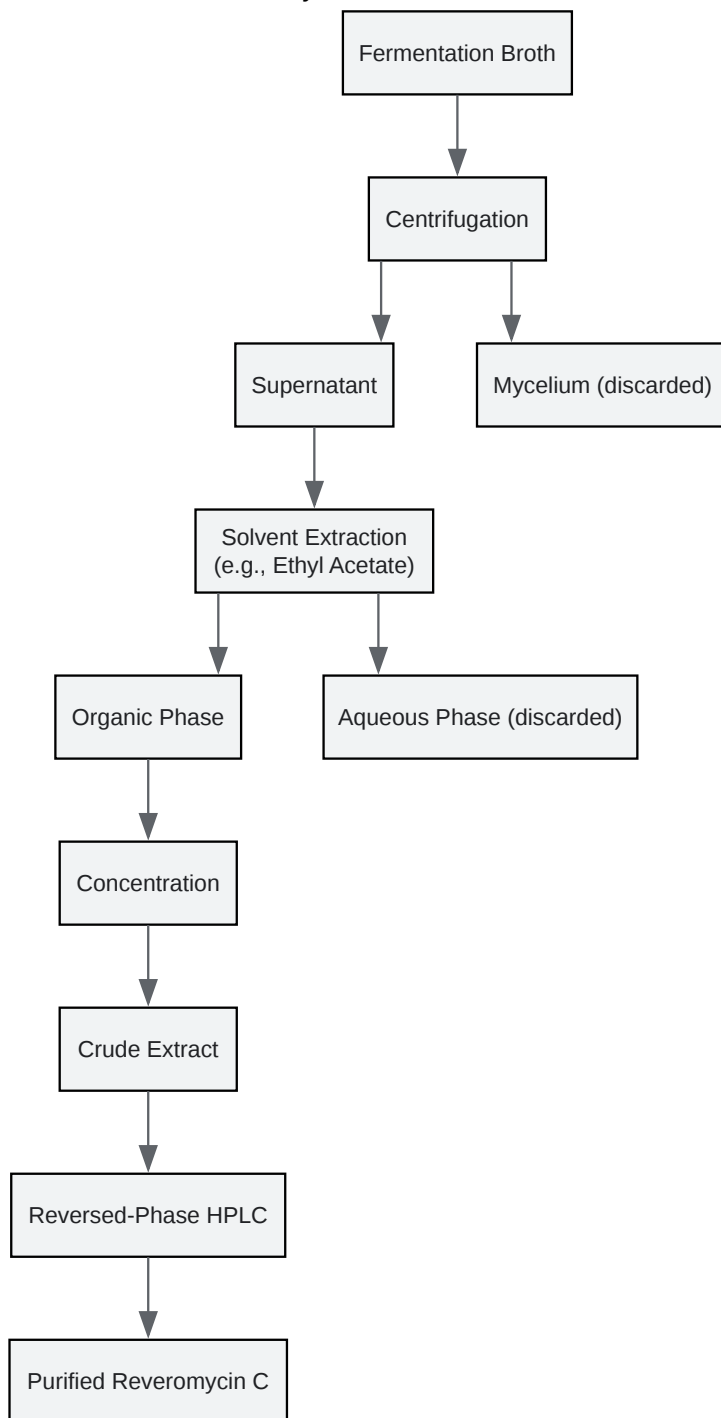
## Biosynthesis of Reveromycins

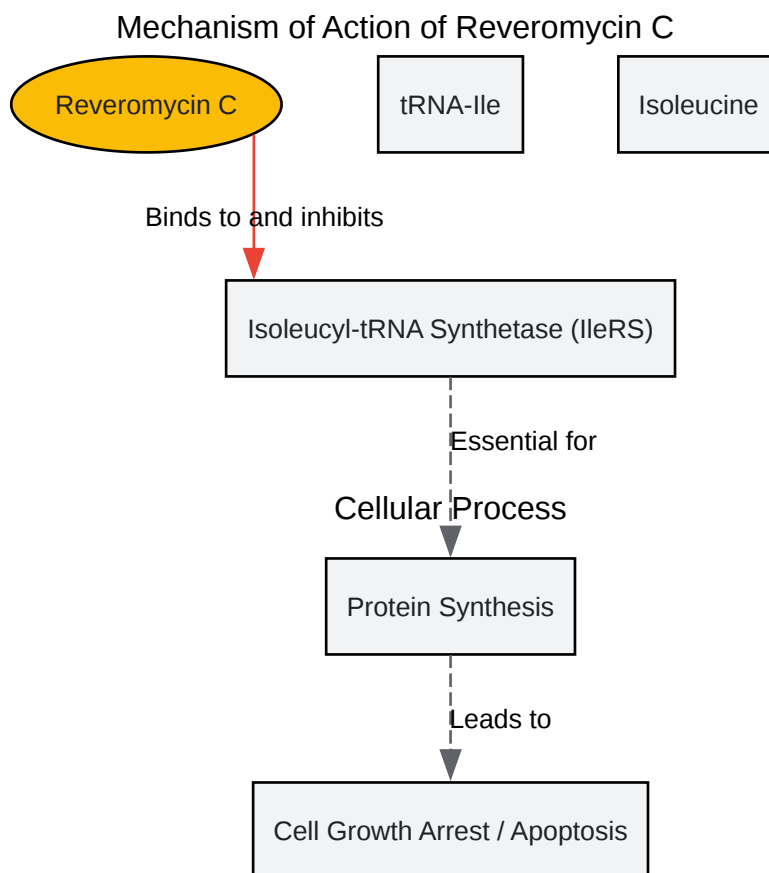
Reveromycins are polyketides, a class of natural products synthesized by large, multi-domain enzymes called polyketide synthases (PKSs).[\[1\]](#) The biosynthesis of reveromycins in

Streptomyces sp. SN-593 involves a modular type I PKS.[1] The structural diversity of reveromycins, including **Reveromycin C**, arises from the utilization of various unusual extender units by specific modules of the PKS.[1] A key enzyme in the biosynthesis of Reveromycin A is the cytochrome P450 enzyme, P450revI, which catalyzes the C18-hydroxylation of the precursor RM-T.[3]

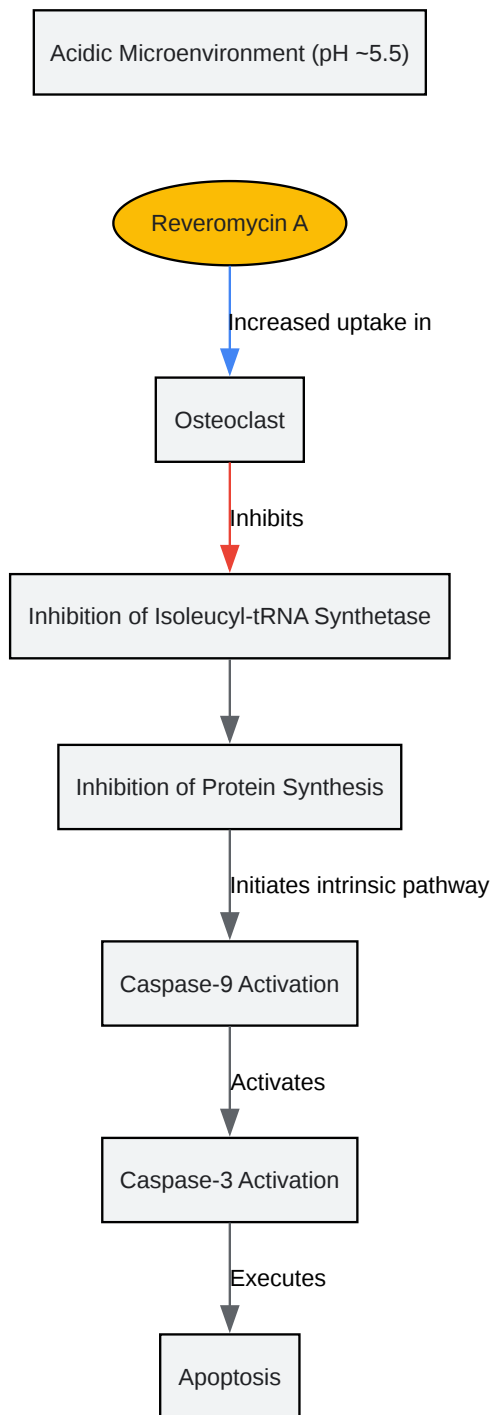


## Workflow for Reveromycin C Extraction and Purification





## Reveromycin A-Induced Apoptosis in Osteoclasts

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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